

# Recommended dosage and application timing of Ipfencarbazone for optimal weed control

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# **Application Notes and Protocols for Ipfencarbazone in Weed Control**

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the recommended dosage, application timing, and experimental protocols for the use of **Ipfencarbazone**, a triazolinone class herbicide. The information is intended to guide research and development efforts for optimal weed management strategies.

#### **Mechanism of Action**

**Ipfencarbazone** is a selective herbicide that functions as a potent inhibitor of very-long-chain fatty acid (VLCFA) biosynthesis.[1][2][3] This inhibition disrupts cell division and growth in susceptible weed species, leading to their eventual death.[1] The primary target of **Ipfencarbazone** is the VLCFA elongase (VLCFAE) complex located in the endoplasmic reticulum. This complex is responsible for the elongation of fatty acid chains beyond C18, a crucial process for the formation of various cellular components. The herbicidal effect is more pronounced on late watergrass compared to rice, indicating a differential affinity of **Ipfencarbazone** for the VLCFAEs of different plant species.[4]

# **Recommended Usage**



**Ipfencarbazone** is primarily used as a pre-emergence and early post-emergence herbicide in transplanted paddy rice for the control of annual grass weeds, annual sedges, and some annual broadleaf weeds.

### **Dosage and Application Timing**

The generally recommended application rate for **Ipfencarbazone** is 250 g active ingredient (a.i.) per hectare. This dosage has been shown to be effective against a range of weeds while maintaining a high level of safety for transplanted rice.

For optimal control of key weed species like Echinochloa spp. (barnyard grass), application is recommended from pre-emergence up to the 2.5 leaf stage of the weed. Field studies have demonstrated that **Ipfencarbazone** provides long residual activity, controlling weeds for an extended period after application.

# **Efficacy Data**

The following tables summarize the efficacy of **Ipfencarbazone** against various weed types based on field trial data.

Table 1: Efficacy of **Ipfencarbazone** 25% SC on Weed Density in Transplanted Rice



Treatment (Dosage/ha)	Narrow-leaf Weeds (No./m²)	Broad-leaf Weeds (No./m²)	Sedges (No./m²)
Ipfencarbazone 25% SC @ 500 ml	1.33	5.67	3.33
Ipfencarbazone 25% SC @ 625 ml	1.00	5.00	3.00
Two Hand Weedings (25 & 50 DAT)	0.67	5.00	2.67
Untreated Control	-	-	-
Source: Field experiments conducted in Kalyani, West Bengal, during the 2017 and 2018 kharif seasons. Data represents weed population at 60 days after transplanting (DAT).			

Table 2: Weed Control Efficiency of Ipfencarbazone 25% SC in Transplanted Rice



Treatment (Dosage/ha)	Narrow-leaf Weed Control (%)	Broad-leaf Weed Control (%)	Sedge Control (%)
Ipfencarbazone 25% SC @ 500 ml	82.61	77.92	76.74
Ipfencarbazone 25% SC @ 625 ml	86.96	80.52	79.07
Source: Field			
experiments			
conducted in Kalyani,			
West Bengal. Data			
represents the			
percentage of weed			
control over the			
untreated control at 60			
days after			
transplanting.			

Table 3: Herbicidal Activity of Ipfencarbazone on Specific Weed Species



Weed Species	Common Name	Application Timing	Efficacy Rating (0- 100)
Echinochloa oryzicola	Barnyard Grass	Pre-emergence	100
Echinochloa crus-galli	Common Barnyard Grass	Pre-emergence	100
Monochoria vaginalis	Pickerel Weed	Early Post-emergence	95
Lindernia procumbens	False Pimpernel	Early Post-emergence	98
Cyperus difformis	Smallflower Umbrella Sedge	Early Post-emergence	100
Scirpus juncoides	Japanese Bulrush	Early Post-emergence	90
Cyperus serotinus	Late-flowering Cyperus	Early Post-emergence	85
Source: Herbicidal activity rating where 0 = no effect and 100 = completely effective. Dosage at 250 g a.i./ha.			

# **Experimental Protocols**

The following protocols are based on methodologies reported in field trials evaluating the efficacy of **Ipfencarbazone**.

## **Field Trial for Efficacy Evaluation**

Objective: To assess the bio-efficacy of different dosages of **Ipfencarbazone** on the weed population in transplanted rice.

#### Experimental Design:

• Design: Randomized Block Design (RBD).



- · Replications: Three.
- Plot Size: To be determined based on field availability and equipment, for example, 12 m<sup>2</sup> (3 m x 4 m).
- Buffer Zones: Maintain a buffer of 0.5 m between plots and 1 m between replications to prevent spray drift.

#### Materials and Methods:

- Crop: Transplanted rice (variety to be specified, e.g., 'Shatabdi').
- Transplanting: Transplant 21-day-old seedlings at a spacing of 20 cm x 20 cm, with 3-4 seedlings per hill.
- Treatments:
  - T1: Ipfencarbazone 25% SC @ 500 ml/ha (125 g a.i./ha)
  - T2: Ipfencarbazone 25% SC @ 625 ml/ha (156.25 g a.i./ha)
  - T3: Hand weeding at 20 and 40 days after transplanting (DAT).
  - T4: Unweeded control.
- Herbicide Application:
  - Apply Ipfencarbazone as a pre-emergence spray within 3 days of transplanting.
  - Use a knapsack sprayer with a flat fan nozzle.
  - Ensure uniform application over the entire plot.
- Data Collection:
  - Weed Density: At 60 DAT, use a 1 m x 1 m quadrat placed randomly at two locations
     within each plot to count the number of narrow-leaf weeds, broad-leaf weeds, and sedges.



- Weed Dry Weight: Collect the weeds from the quadrat, sun-dry them, and then oven-dry at 70°C for 48 hours to record the dry weight.
- Weed Control Efficiency (WCE): Calculate using the formula: WCE (%) = [(DMC DMT) / DMC] x 100 where, DMC = Dry matter of weeds in the control plot, and DMT = Dry matter of weeds in the treated plot.
- Crop Yield: Harvest the crop at maturity and record the grain yield per plot.

Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) for RBD.

# Visualizations Signaling Pathway of VLCFA Biosynthesis and Inhibition by Ipfencarbazone

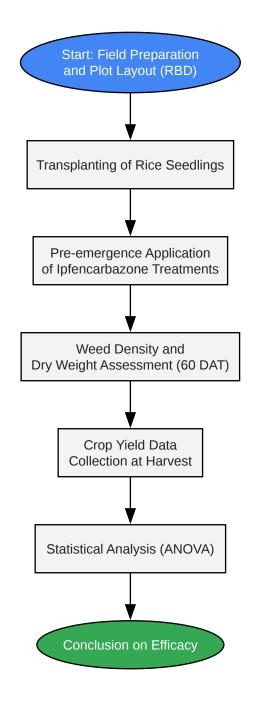


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Caption: Inhibition of the VLCFA elongation cycle by **Ipfencarbazone**.

# **Experimental Workflow for Ipfencarbazone Efficacy Trial**





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Caption: Workflow for a field trial evaluating **Ipfencarbazone** efficacy.

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